

In-Depth Technical Guide: Metoprolol Acid-d5

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Compound of Interest

Compound Name: Metoprolol Acid-d5

Cat. No.: B564542

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Metoprolol Acid-d5**, a deuterated analog of Metoprolol Acid. The inclusion of five deuterium atoms offers a stable isotopic label, making it an invaluable tool for a range of research applications, particularly in pharmacokinetic and metabolic studies where it serves as an internal standard for mass spectrometry-based quantification of Metoprolol and its metabolites.

Core Compound Data

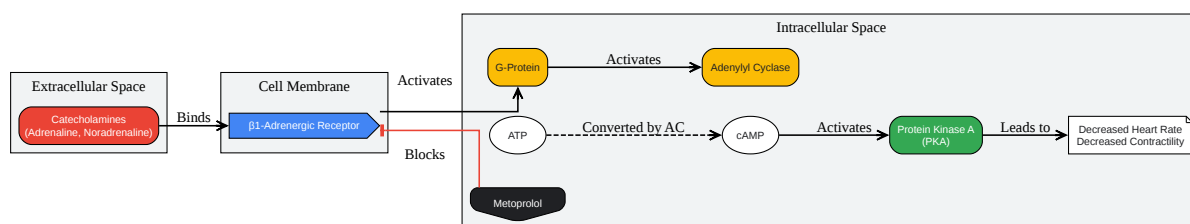
Quantitative data for **Metoprolol Acid-d5** is summarized in the table below, providing key molecular and physical properties.

Property	Value	Citations
Molecular Weight	272.35 g/mol	[1] [2] [3] [4] [5]
Molecular Formula	C ₁₄ H ₁₆ D ₅ NO ₄	
CAS Number	1215404-47-9	
Synonyms	4-[2-Hydroxy-3-[(1-methylethyl)amino]propoxy-d5]benzeneacetic Acid; 4-(2-Hydroxy-3-isopropylaminopropoxy-d5)phenylacetic Acid; Atenolol Acid-d5	
IUPAC Name	2-(4-(2-hydroxy-3-(isopropylamino)propoxy-1,1,2,3,3-d5)phenyl)acetic acid	

Signaling Pathway of Metoprolol

Metoprolol is a cardioselective β_1 -adrenergic receptor antagonist. Its primary mechanism of action involves blocking the effects of catecholamines, such as adrenaline and noradrenaline, at these receptors, predominantly located in cardiac tissue. This blockade disrupts the downstream signaling cascade, leading to its therapeutic effects in conditions like hypertension, angina, and heart failure.

The binding of catecholamines to β_1 -adrenergic receptors normally activates a G-protein-coupled signaling pathway, leading to an increase in intracellular cyclic adenosine monophosphate (cAMP) and the subsequent activation of Protein Kinase A (PKA). Metoprolol competitively inhibits this initial binding step. By preventing catecholamine binding, Metoprolol effectively reduces heart rate, decreases myocardial contractility, and lowers blood pressure.



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Caption: Metoprolol's mechanism of action via β_1 -adrenergic receptor blockade.

Experimental Protocols

The quantification of Metoprolol and its metabolites, often using **Metoprolol Acid-d5** as an internal standard, is crucial in clinical and research settings. High-Performance Liquid Chromatography coupled with Tandem Mass Spectrometry (LC-MS/MS) is a widely adopted and robust analytical technique for this purpose.

Sample Preparation: Liquid-Liquid Extraction

A common method for extracting Metoprolol from biological matrices like human plasma is liquid-liquid extraction.

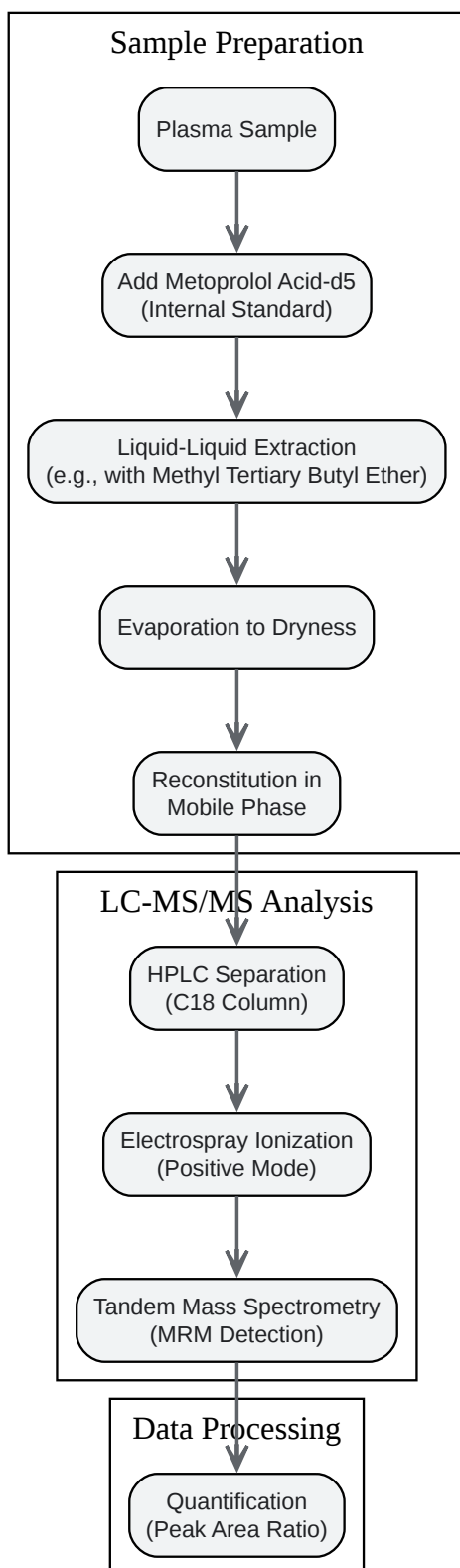
- **Sample Collection:** Collect blood samples in tubes containing an anticoagulant (e.g., K2EDTA).
- **Plasma Separation:** Centrifuge the blood samples to separate the plasma.
- **Aliquoting:** Transfer a precise volume of plasma (e.g., 100 μ L) into a clean tube.

- Internal Standard Spiking: Add a known concentration of **Metoprolol Acid-d5** solution to the plasma sample.
- Extraction: Add an organic extraction solvent, such as methyl tertiary butyl ether.
- Vortexing and Centrifugation: Vortex the mixture to ensure thorough mixing and then centrifuge to separate the organic and aqueous layers.
- Evaporation: Transfer the organic layer to a new tube and evaporate to dryness under a stream of nitrogen.
- Reconstitution: Reconstitute the dried extract in the mobile phase for LC-MS/MS analysis.

LC-MS/MS Analysis

The following provides a general protocol for the chromatographic separation and mass spectrometric detection of Metoprolol.

- Chromatographic System: An HPLC system capable of delivering a precise and stable flow rate.
- Analytical Column: A C18 reversed-phase column is commonly used for separation.
- Mobile Phase: A typical mobile phase consists of a mixture of an aqueous buffer (e.g., 10mM ammonium acetate or 5mM ammonium formate) and an organic solvent (e.g., acetonitrile or methanol). Isocratic elution is often employed.
- Mass Spectrometer: A triple quadrupole mass spectrometer equipped with an electrospray ionization (ESI) source is frequently used.
- Ionization Mode: Positive ion mode is typically used for the detection of Metoprolol.
- Detection: Multiple Reaction Monitoring (MRM) is employed for selective and sensitive quantification. The precursor to product ion transitions for Metoprolol (e.g., m/z 268.15 \rightarrow 115.90) and the internal standard are monitored.



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Caption: Workflow for the quantification of Metoprolol using LC-MS/MS.

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